

Proper Disposal of MRTX0902: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: MRTX0902

Cat. No.: B10829282

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This document provides essential guidance on the proper disposal procedures for **MRTX0902**, a potent and selective SOS1 inhibitor used in cancer research. Adherence to these protocols is critical to ensure laboratory safety, environmental protection, and regulatory compliance. This information is intended for researchers, scientists, and drug development professionals actively engaged in laboratory settings.

Core Principles of MRTX0902 Disposal

MRTX0902, as with many research-grade chemical compounds, requires careful handling and disposal. The primary principle is to manage it as a chemical waste product in accordance with local, regional, and national regulations. Under no circumstances should **MRTX0902** be disposed of in standard laboratory trash or flushed down the drain.

Quantitative Data Summary

For clarity and quick reference, the following table summarizes key chemical and safety information for **MRTX0902**.

Property	Value
Chemical Name	2-methyl-3-[(1R)-1-[[4-methyl-7-(4-morpholinyl)pyrido[3,4-d]pyridazin-1-yl]amino]ethyl]-benzonitrile
CAS Number	2654743-22-1
Molecular Formula	C ₂₂ H ₂₄ N ₆ O
Molecular Weight	388.5 g/mol
Appearance	Solid
Storage Temperature	-20°C

Step-by-Step Disposal Protocol

The following procedure outlines the recommended steps for the safe disposal of **MRTX0902** and associated materials.

Step 1: Waste Identification and Segregation

- Unused or Expired **MRTX0902**: Pure, unadulterated **MRTX0902** must be treated as chemical waste.
- Contaminated Materials: Any materials that have come into direct contact with **MRTX0902**, including but not limited to pipette tips, gloves, bench paper, and empty vials, should be considered contaminated and segregated as chemical waste.
- Solutions: Solutions containing **MRTX0902** must be collected in a designated, sealed, and clearly labeled waste container.

Step 2: Waste Collection and Labeling

- Use a dedicated, leak-proof container for all **MRTX0902** waste.
- The container must be clearly labeled with "Hazardous Waste," the full chemical name "**MRTX0902**," and the approximate quantity.

- Never mix **MRTX0902** waste with other incompatible waste streams.

Step 3: Consultation with Environmental Health and Safety (EHS)

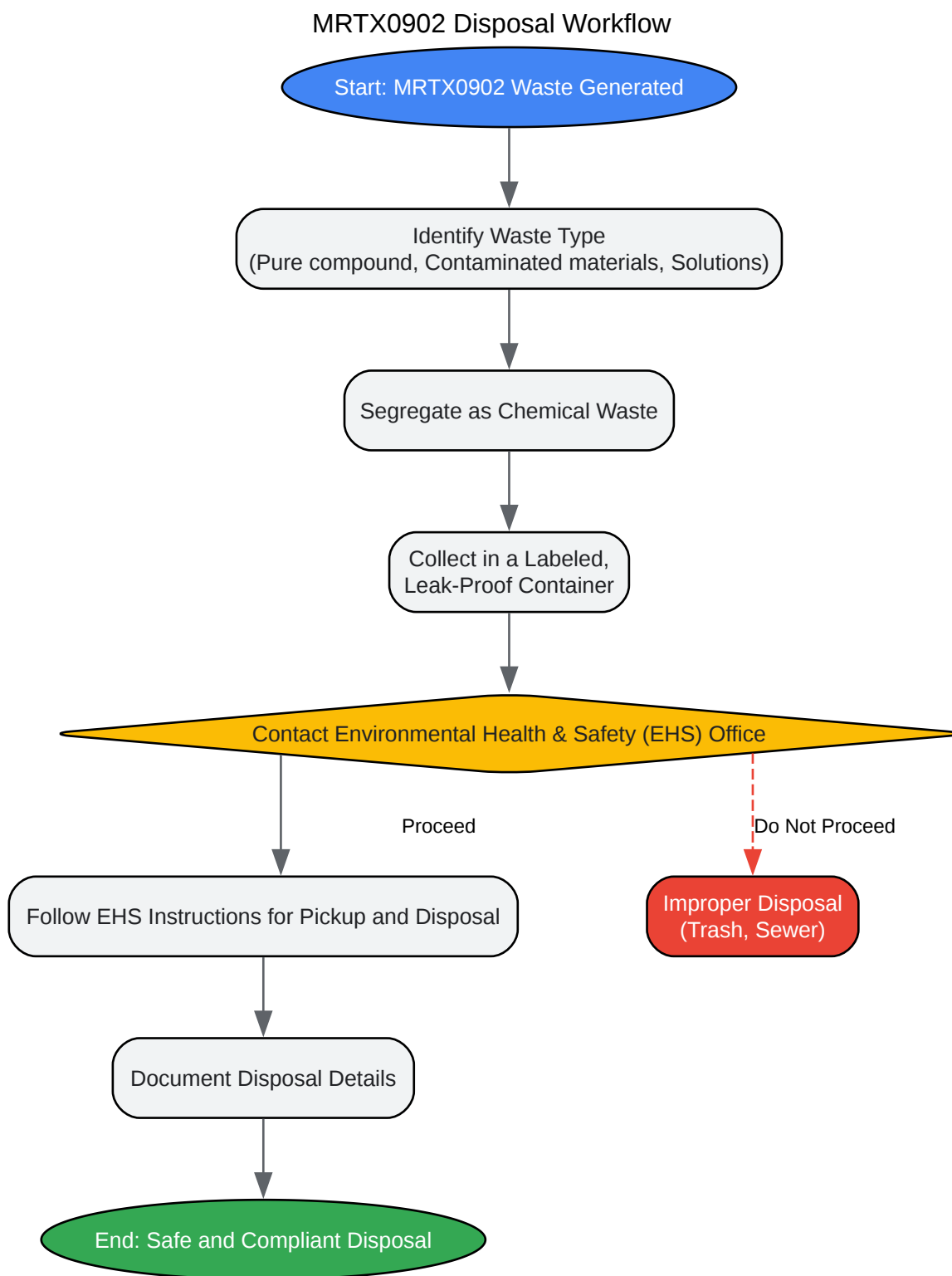
- Contact your institution's Environmental Health and Safety (EHS) office to inform them of the waste you have generated.
- The EHS office will provide specific instructions on the proper disposal procedures in accordance with institutional and local regulations. They will arrange for the collection and disposal of the chemical waste.

Step 4: Documentation

- Maintain a detailed record of the amount of **MRTX0902** disposed of and the date of disposal. This is crucial for laboratory inventory management and regulatory compliance.

Visualizing the Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **MRTX0902**.



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Caption: Workflow for the safe disposal of **MRTX0902**.

Disclaimer: This information is intended as a general guide. Always consult your institution's specific safety protocols and the official Safety Data Sheet (SDS) for **MRTX0902**, and adhere to all applicable local, state, and federal regulations.

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